

# 5-Methyl-2,2'-bipyridine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 5-Methyl-2,2'-bipyridine

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CAS Number: 56100-20-0

This technical guide provides an in-depth overview of **5-Methyl-2,2'-bipyridine**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document covers its chemical identity, comprehensive safety data, a detailed experimental protocol for its synthesis, and a summary of its current applications in research and development.

## Safety and Handling

The following tables summarize the key safety information for **5-Methyl-2,2'-bipyridine**. It is imperative to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Table 1: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
GHS07 (Exclamation Mark)[1]	Warning[1]	H302: Harmful if swallowed.[1]

Table 2: Precautionary Statements

Code	Precautionary Statement
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a>
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a>

Table 3: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	170.21 g/mol	<a href="#">[2]</a>
Boiling Point	92 °C at 0.05 Torr	<a href="#">[3]</a>
Density	1.081 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Physical Form	Colorless to Yellow Liquid or Semi-Solid or Solid	
Storage Temperature	Room Temperature, Sealed in Dry Conditions	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocol: Synthesis via Negishi Cross-Coupling

A reliable method for the synthesis of **5-Methyl-2,2'-bipyridine** is through a Negishi cross-coupling reaction. This procedure involves the palladium-catalyzed reaction of a pyridyl zinc reagent with a pyridyl triflate.

### Materials:

- 2-Bromopyridine
- tert-Butyllithium (t-BuLi) in pentane

- Anhydrous Zinc Chloride ( $ZnCl_2$ )
- 5-Methyl-2-(trifluoromethanesulfonyl)oxypyridine
- Lithium Chloride (LiCl)
- Tetrakis(triphenylphosphine)palladium(0) ( $Pd(PPh_3)_4$ )
- Tetrahydrofuran (THF), anhydrous
- Dry ice/acetone bath
- Standard glassware for inert atmosphere reactions

**Procedure:**

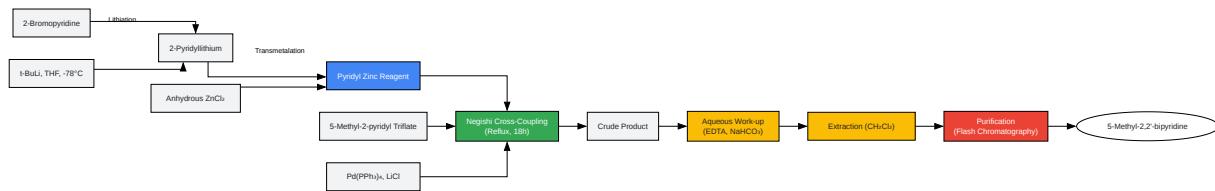
- Formation of the Pyridyl Zinc Reagent:
  - In a two-necked round-bottomed flask under an inert atmosphere, cool a solution of THF to -78 °C using a dry ice/acetone bath.
  - Slowly add tert-butyllithium to the cooled THF.
  - To this solution, add 2-bromopyridine dropwise. The solution will typically change color, indicating the formation of the lithiated intermediate.
  - Stir the reaction mixture at -78 °C for 30 minutes.
  - Add anhydrous zinc chloride to the reaction mixture and allow it to warm to room temperature, stirring for 2 hours.
- Cross-Coupling Reaction:
  - To the flask containing the pyridyl zinc reagent, add 5-methyl-2-(trifluoromethanesulfonyl)oxypyridine, lithium chloride, and tetrakis(triphenylphosphine)palladium(0).
  - Heat the reaction mixture to reflux and maintain for approximately 18 hours.

- Work-up and Purification:

- After cooling, quench the reaction with an aqueous solution of ethylenediaminetetraacetic acid (EDTA).
- Adjust the pH to approximately 8 with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with dichloromethane ( $\text{CH}_2\text{Cl}_2$ ).
- Combine the organic layers, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure.
- Purify the crude product by flash chromatography on silica gel to yield **5-Methyl-2,2'-bipyridine** as a pale yellow oil.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Methyl-2,2'-bipyridine** via the Negishi cross-coupling reaction.



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